

Technical Guide: Physicochemical Properties of 1,2,3-Tribromobutane

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Compound of Interest

Compound Name: 1,2,3-Tribromobutane

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This technical guide provides an in-depth overview of the boiling and melting points of **1,2,3-Tribromobutane** (CAS No. 632-05-3), a halogenated alkane of interest in synthetic organic chemistry. This document outlines its key physical properties, detailed experimental methodologies for their determination, and a logical synthesis pathway.

Physicochemical Data

The melting and boiling points of **1,2,3-Tribromobutane** are critical parameters for its purification, handling, and application in various chemical syntheses. These properties are summarized in the table below.

Property	Value	Conditions
Melting Point	-19 °C	Standard Pressure
Boiling Point	220 °C	760 mmHg
110-112 °C	19 Torr	

Table 1: Summary of Melting and Boiling Points for **1,2,3-Tribromobutane**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

The determination of accurate melting and boiling points is fundamental to characterizing a chemical substance. Below are detailed methodologies applicable to the analysis of **1,2,3-Tribromobutane**.

Melting Point Determination

The melting point of **1,2,3-Tribromobutane**, being below room temperature, requires a cryostatic apparatus. A common and precise method involves a digitally controlled melting point apparatus with a cooling system.

Apparatus:

- Digital melting point apparatus with cooling capability (e.g., cryostat)
- Sealed capillary tubes
- Low-temperature thermometer or calibrated thermocouple

Procedure:

- **Sample Preparation:** A small, moisture-free liquid sample of **1,2,3-Tribromobutane** is introduced into a capillary tube, which is then flame-sealed to prevent atmospheric moisture contamination.
- **Apparatus Setup:** The melting point apparatus is pre-cooled to a temperature approximately 10-15°C below the expected melting point of -19°C.
- **Sample Insertion:** The sealed capillary tube containing the sample is placed into the sample holder of the apparatus.
- **Heating and Observation:** The temperature is slowly increased at a controlled rate (e.g., 1-2°C per minute) as it approaches the expected melting range.
- **Data Recording:** The temperature at which the first crystals begin to melt and the temperature at which the last crystal disappears are recorded. For a pure substance, this range should be narrow.

Boiling Point Determination

The boiling point of **1,2,3-Tribromobutane** can be determined at atmospheric or reduced pressure using distillation or the Thiele tube method.

2.2.1 Simple Distillation (Atmospheric Pressure)

Apparatus:

- Round-bottom flask
- Heating mantle
- Distillation head with a port for a thermometer
- Condenser
- Receiving flask
- Boiling chips
- Calibrated thermometer

Procedure:

- Apparatus Assembly: A simple distillation apparatus is assembled. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm leading to the condenser.
- Sample and Boiling Chips: The round-bottom flask is charged with a sample of **1,2,3-Tribromobutane** and a few boiling chips to ensure smooth boiling.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- Equilibrium and Measurement: The temperature is recorded when it stabilizes. This constant temperature, observed as the vapor continuously bathes the thermometer bulb and condensed liquid drips into the receiving flask, is the boiling point.

2.2.2 Distillation Under Reduced Pressure (Vacuum Distillation)

Given that **1,2,3-Tribromobutane** has a high boiling point at atmospheric pressure, vacuum distillation is a preferred method to prevent potential decomposition.

Apparatus:

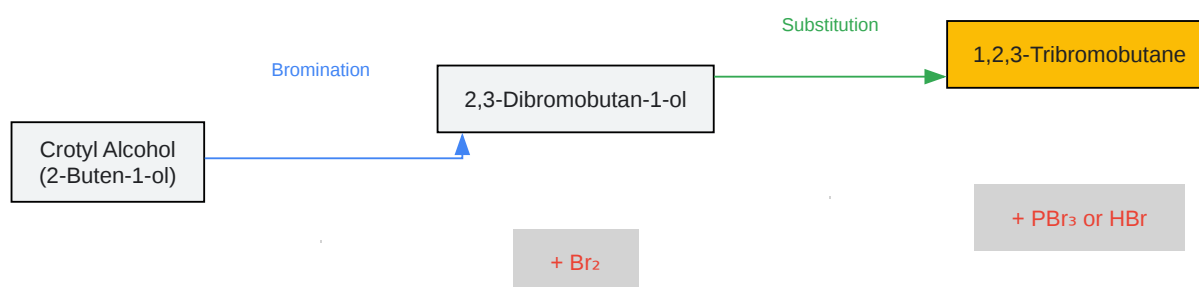
- Standard vacuum distillation setup including a Claisen adapter, bleed tube for fine pressure control, and a vacuum pump with a manometer.

Procedure:

- Apparatus Setup: The vacuum distillation apparatus is securely assembled, ensuring all joints are properly sealed.
- Pressure Reduction: The system is evacuated to the desired pressure (e.g., 19 Torr).
- Heating: The sample is heated gently.
- Boiling Point Measurement: The temperature at which the liquid boils and a steady stream of distillate is collected is recorded as the boiling point at that specific pressure.

Logical Synthesis Pathway

A plausible synthetic route to **1,2,3-Tribromobutane** can be conceptualized starting from a commercially available precursor such as crotyl alcohol (2-buten-1-ol). This multi-step synthesis involves the introduction of bromine atoms across the double bond followed by the substitution of the hydroxyl group.



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A conceptual pathway for the synthesis of **1,2,3-Tribromobutane**.

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